

# Physicochemical properties of 4-Cyclopropylbenzaldehyde

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## Compound of Interest

Compound Name: 4-Cyclopropylbenzaldehyde

Cat. No.: B1279468

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## An In-depth Technical Guide to the Physicochemical Properties of 4-Cyclopropylbenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core physicochemical properties of **4-Cyclopropylbenzaldehyde**, a versatile intermediate compound. The guide details its chemical and physical characteristics, experimental protocols for their determination, and potential applications in various scientific fields.

## Core Physicochemical Properties

**4-Cyclopropylbenzaldehyde** is an organic compound featuring a cyclopropyl group attached to a benzaldehyde moiety.<sup>[1]</sup> This unique structure imparts specific chemical and physical properties that make it a valuable building block in organic synthesis.<sup>[1]</sup>

## General and Physical Properties

The fundamental identifiers and physical constants for **4-Cyclopropylbenzaldehyde** are summarized below. The data indicates it is a liquid at standard temperature and pressure.

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O	[1][2][3]
Molecular Weight	146.19 g/mol	[1][2][3]
Appearance	Colorless to light yellow liquid	[2]
Boiling Point	113 °C	[2]
Density	1.0512 g/cm <sup>3</sup>	[2]
Physical Form	Liquid	[4]

## Identification and Structure

Detailed identifiers are crucial for database searches and regulatory submissions.

Identifier	Value	Source
IUPAC Name	4-cyclopropylbenzaldehyde	[1][4]
CAS Number	20034-50-8	[1]
Canonical SMILES	<chem>C1CC1C2=CC=C(C=C2)C=O</chem>	[1][3]
InChI Key	CZUQVKFJAJAHGK- UHFFFAOYSA-N	[1][4]

## Solubility and Storage

The solubility of aldehydes is influenced by their carbon chain length. While smaller aldehydes are miscible with water, solubility decreases as the molecule becomes larger and more nonpolar.[5][6][7] Given its ten-carbon structure, **4-Cyclopropylbenzaldehyde** is expected to be sparingly soluble in water but soluble in common organic solvents.

Property	Information	Source
Storage Temperature	2-8°C, under inert atmosphere	[2][4]
Purity (example)	96%	[4]

# Spectroscopic and Reactivity Profile

## Spectroscopic Data

Spectroscopic methods are essential for the identification and characterization of aldehydes.

- Infrared (IR) Spectroscopy: Aldehydes exhibit a characteristic strong C=O stretching band near  $1700\text{ cm}^{-1}$ .[\[8\]](#)
- $^1\text{H}$  NMR Spectroscopy: The formyl proton (-CHO) of an aldehyde produces a distinctive signal in the downfield region of the spectrum, typically between  $\delta$  9.5 and 10 ppm.[\[8\]](#)
- $^{13}\text{C}$  NMR Spectroscopy: The carbonyl carbon of an aldehyde is also readily identifiable, appearing significantly downfield in the spectrum.

## Chemical Reactivity and Stability

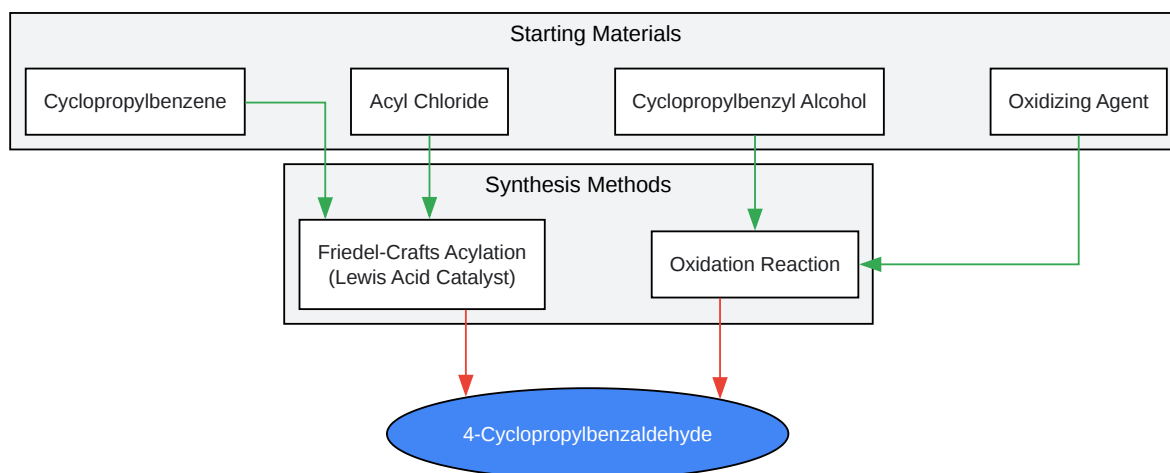
The reactivity of **4-Cyclopropylbenzaldehyde** is dominated by its aldehyde functional group, making it a substrate for nucleophilic addition reactions.[\[8\]](#) It can serve as a versatile building block for synthesizing more complex molecules.[\[1\]](#) The compound should be stored under an inert atmosphere to prevent oxidation of the aldehyde group.[\[2\]\[4\]](#)

## Synthesis and Applications

### Synthesis Pathways

Several synthetic routes are available for the preparation of **4-Cyclopropylbenzaldehyde**.

- Friedel-Crafts Acylation: This method involves the acylation of cyclopropylbenzene.[\[1\]](#)
- Oxidation: The oxidation of cyclopropylbenzyl alcohol using common oxidizing agents can yield the target aldehyde.[\[1\]](#)
- Suzuki Coupling: A documented method involves the reaction of p-bromobenzaldehyde with cyclopropylboronic acid.[\[9\]](#)



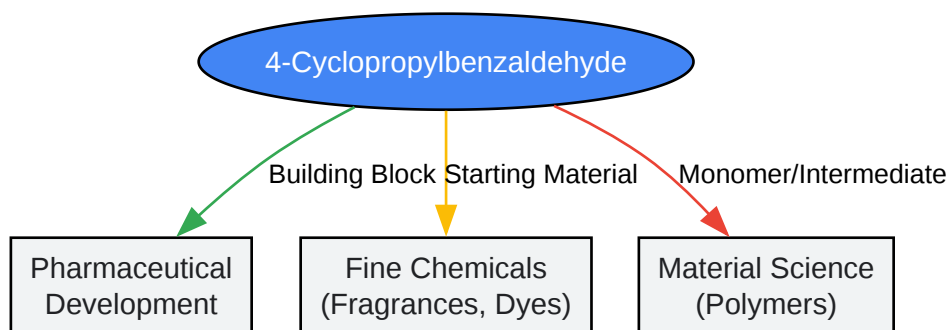
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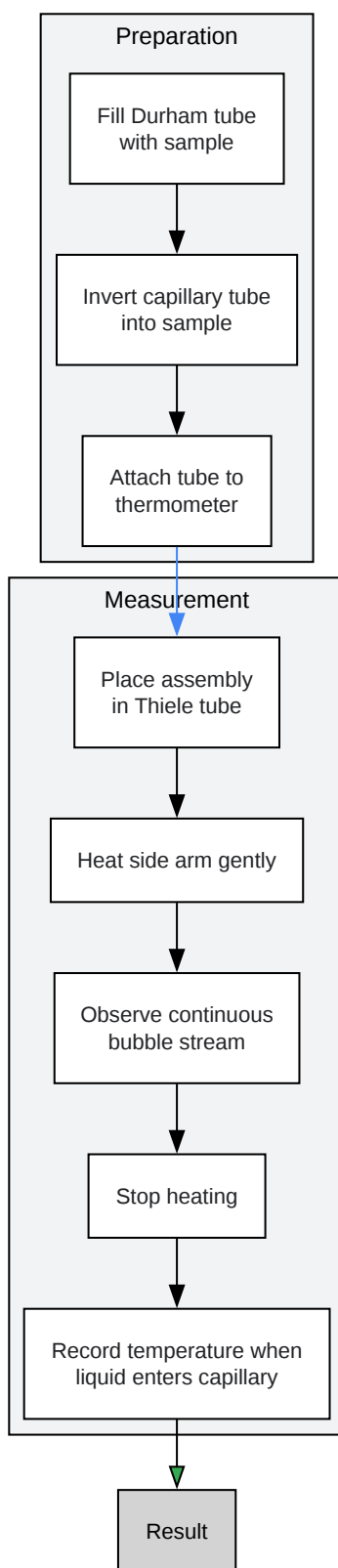
*General synthesis routes for **4-Cyclopropylbenzaldehyde**.*

## Potential Applications

The unique combination of a cyclopropyl group and a reactive aldehyde group makes this compound a valuable intermediate.<sup>[1]</sup>

- **Pharmaceuticals:** It serves as a building block for molecules with potential therapeutic applications.<sup>[1]</sup>
- **Fine Chemicals:** It is a starting material for fragrances, dyes, and other specialty materials.<sup>[1]</sup>
- **Material Science:** The compound can be utilized in the synthesis of specialized polymers.<sup>[1]</sup>





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